

2-(Diphenylphosphino)benzoic acid solubility in organic solvents

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Compound of Interest

Compound Name: 2-(Diphenylphosphino)benzoic acid

Cat. No.: B100216

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An In-depth Technical Guide on the Solubility of **2-(Diphenylphosphino)benzoic Acid** in Organic Solvents

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **2-(Diphenylphosphino)benzoic acid** in organic solvents. A thorough understanding of a compound's solubility is fundamental for its application in chemical synthesis, catalysis, and pharmaceutical formulation. While quantitative solubility data for **2-(Diphenylphosphino)benzoic acid** is not readily available in published literature, this guide offers a qualitative solubility profile, detailed experimental protocols for determining quantitative solubility, and a logical workflow to assist researchers in generating this critical data.

Qualitative Solubility Profile

2-(Diphenylphosphino)benzoic acid is a white to light yellow solid. General chemical principles and available data on similar compounds suggest that it is soluble in polar organic solvents. This solubility is attributed to the polar carboxylic acid group, which can engage in hydrogen bonding, and the large diphenylphosphino group, which contributes to van der Waals interactions. Solvents in which it is reported to be soluble include:

- Alcohols (e.g., methanol, ethanol)

- Acetone
- Dichloromethane (CH₂Cl₂)

Quantitative Solubility Data

As of the latest literature review, specific quantitative solubility data (e.g., in g/100 mL or mol/L at specified temperatures) for **2-(Diphenylphosphino)benzoic acid** in various organic solvents has not been published. Researchers requiring this data for applications such as reaction optimization, purification, or formulation will need to determine it experimentally. The following table is provided as a template for recording such data.

Solvent	Temperature (°C)	Solubility (g/100 mL)	Molar Solubility (mol/L)
Methanol			
Ethanol			
Acetone			
Dichloromethane			
Tetrahydrofuran (THF)			
Toluene			
User-defined solvent			

Experimental Protocols for Solubility Determination

The following are detailed methodologies for the experimental determination of the solubility of **2-(Diphenylphosphino)benzoic acid**.

Isothermal Shake-Flask Method (Gravimetric Determination)

This is a widely used and reliable method for determining the equilibrium solubility of a compound in a given solvent.

Materials:

- **2-(Diphenylphosphino)benzoic acid**
- Selected organic solvents (analytical grade)
- Thermostatically controlled shaker or water bath
- Analytical balance
- Filtration apparatus (e.g., syringe filters with appropriate membrane, 0.45 μm)
- Glass vials with screw caps
- Volumetric flasks and pipettes

Procedure:

- **Preparation of Saturated Solution:** Add an excess amount of **2-(Diphenylphosphino)benzoic acid** to a known volume of the selected organic solvent in a sealed glass vial. The presence of undissolved solid is essential to ensure saturation.
- **Equilibration:** Place the vials in a thermostatically controlled shaker or water bath set to the desired temperature. Agitate the mixture for a sufficient period (e.g., 24-48 hours) to ensure that equilibrium is reached. The time required for equilibration may need to be determined empirically.
- **Phase Separation:** Once equilibrium is achieved, allow the vials to stand undisturbed at the set temperature for at least 2 hours to allow the undissolved solid to settle.
- **Sampling:** Carefully withdraw a known volume of the clear supernatant using a pre-warmed (or pre-cooled, to match the experimental temperature) pipette. To prevent precipitation or crystallization, immediately filter the solution using a syringe filter into a pre-weighed vial.
- **Solvent Evaporation:** Evaporate the solvent from the vial under a gentle stream of nitrogen or in a vacuum oven at a temperature that will not cause decomposition of the compound.

- Weighing: Once the solvent is completely removed and the vial has returned to room temperature, weigh the vial containing the dried solid.
- Calculation: The solubility is calculated using the following formula:

$$\text{Solubility (g/100 mL)} = [(\text{mass of vial} + \text{solid}) - (\text{mass of empty vial})] / (\text{volume of supernatant withdrawn in mL}) * 100$$

UV/Visible Spectrophotometry Method

This method is suitable if **2-(Diphenylphosphino)benzoic acid** exhibits a characteristic UV/Vis absorbance in the chosen solvent.

Materials:

- All materials from the gravimetric method
- UV/Vis spectrophotometer
- Quartz cuvettes

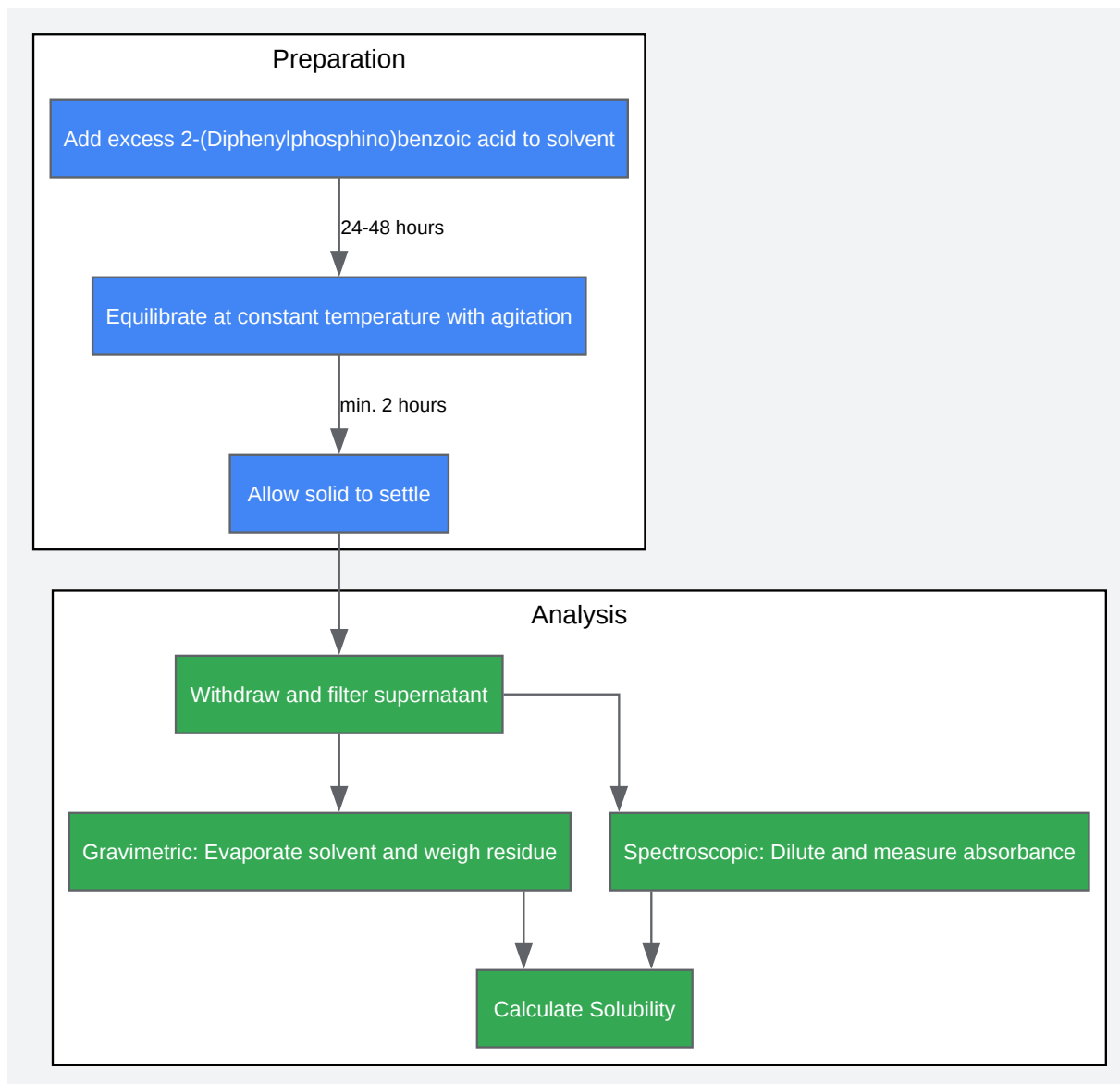
Procedure:

- Preparation of Standard Solutions and Calibration Curve:
 - Prepare a stock solution of known concentration of **2-(Diphenylphosphino)benzoic acid** in the chosen solvent.
 - Perform a serial dilution of the stock solution to create a series of standard solutions of decreasing concentrations.
 - Measure the absorbance of each standard solution at the wavelength of maximum absorbance (λ_{max}).
 - Plot a calibration curve of absorbance versus concentration.
- Preparation of Saturated Solution: Follow steps 1-4 of the Isothermal Shake-Flask Method.

- Dilution of Saturated Solution: Accurately dilute a known volume of the clear, filtered saturated solution with the solvent to a concentration that falls within the linear range of the calibration curve.
- Absorbance Measurement: Measure the absorbance of the diluted solution at the λ_{max} .
- Calculation:
 - Determine the concentration of the diluted solution from the calibration curve.
 - Calculate the concentration of the original saturated solution by multiplying the concentration of the diluted solution by the dilution factor.

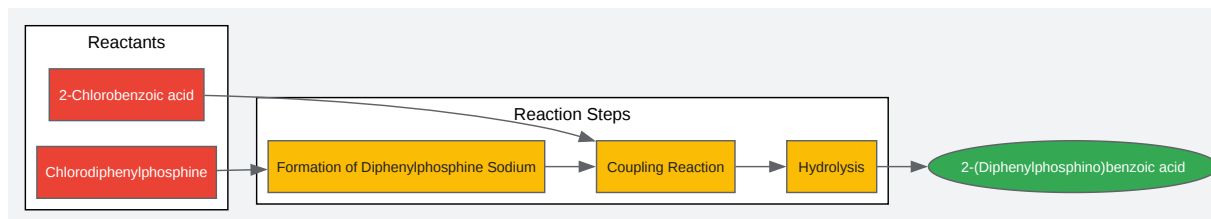
Mandatory Visualizations

The following diagrams illustrate key workflows relevant to working with **2-(Diphenylphosphino)benzoic acid**.



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Caption: A generalized workflow for the experimental determination of solubility.



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Caption: A simplified synthesis pathway for **2-(Diphenylphosphino)benzoic acid**.

- To cite this document: BenchChem. [2-(Diphenylphosphino)benzoic acid solubility in organic solvents]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b100216#2-diphenylphosphino-benzoic-acid-solubility-in-organic-solvents\]](https://www.benchchem.com/product/b100216#2-diphenylphosphino-benzoic-acid-solubility-in-organic-solvents)

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